

Physical properties of 5-Butyl-2-chloropyrimidine (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Butyl-2-chloropyrimidine

Cat. No.: B1519304

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An In-Depth Technical Guide to the Physical Properties of **5-Butyl-2-chloropyrimidine**
Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a focused examination of the core physical properties of **5-Butyl-2-chloropyrimidine**, a key intermediate in various synthetic applications, including pharmaceutical development. The determination of fundamental characteristics such as melting and boiling points is critical for assessing purity, designing reaction conditions, and developing purification strategies. This document details these properties and provides field-proven, step-by-step protocols for their experimental determination, grounding the data in established laboratory practices. The methodologies are presented to ensure scientific integrity, reproducibility, and a clear understanding of the causality behind experimental choices.

Chemical Identity and Significance

5-Butyl-2-chloropyrimidine is a substituted pyrimidine ring, a heterocyclic scaffold of immense interest in medicinal chemistry due to its presence in numerous bioactive molecules. Understanding its physical properties is the first step in its journey from a laboratory reagent to a component of a complex active pharmaceutical ingredient (API). Accurate physical data underpins the process development, ensuring scalability and consistency.

Identifier	Value
IUPAC Name	5-Butyl-2-chloropyrimidine
Molecular Formula	C ₈ H ₁₁ ClN ₂
CAS Number	847227-37-6[1][2][3]
Molar Mass	170.64 g/mol [1]
Appearance	Colorless to pale yellow solid

Core Physical Properties

The transition temperatures at which **5-Butyl-2-chloropyrimidine** changes state are fundamental constants that dictate its handling, purification, and reaction conditions.

Physical Property	Value	Significance
Melting Point	80°C - 83°C	A narrow melting range is a primary indicator of high sample purity. This temperature is critical for drying, storage, and certain reaction setups.
Boiling Point	259°C - 261°C	Essential for purification via distillation and for defining the upper-temperature limit for reactions in the liquid phase to avoid degradation or excessive pressure buildup.

Experimental Determination Protocols

The following sections describe self-validating, standard laboratory protocols for the precise determination of the melting and boiling points of **5-Butyl-2-chloropyrimidine**.

Melting Point Determination using a Digital Apparatus (e.g., Mel-Temp)

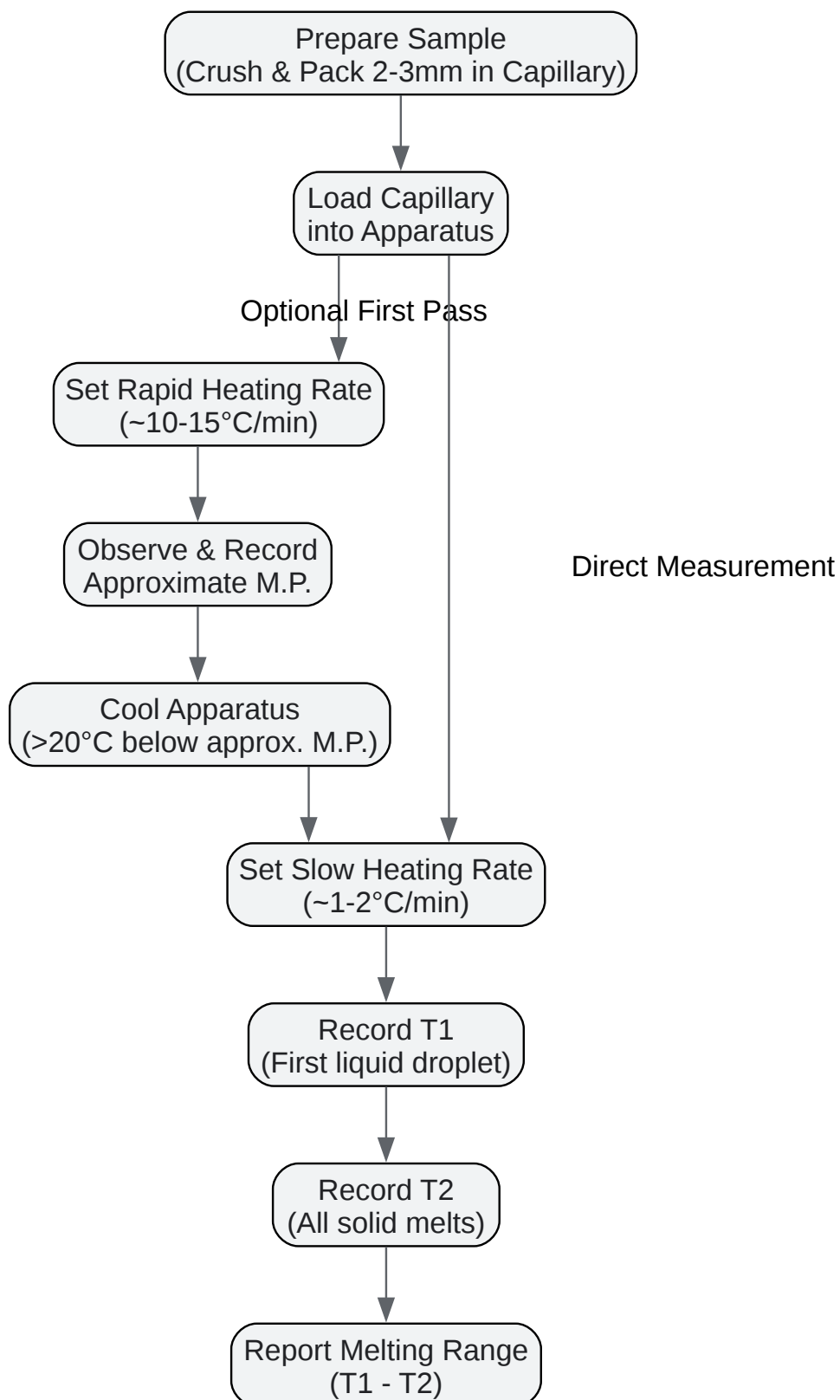
The melting point is recorded as a range, from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes liquid. A pure substance typically exhibits a sharp melting range of 1-2°C.[4] Impurities tend to lower and broaden this range.

Causality Behind the Protocol: This method relies on slow, controlled heating to maintain thermal equilibrium between the heating block, the thermometer, and the sample.[5][6] A rapid heating rate can cause the thermometer reading to lag behind the actual sample temperature, leading to inaccurately high and broad melting ranges.[5]

Step-by-Step Methodology:

- **Sample Preparation:** Gently crush a small amount of crystalline **5-Butyl-2-chloropyrimidine** into a fine powder. Press the open end of a capillary tube into the powder until a 2-3 mm column of the sample is packed into the tube.[5]
- **Sample Loading:** Tap the sealed end of the capillary tube on a hard surface or drop it down a long glass tube to tightly pack the solid at the bottom.[4][5]
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the Mel-Temp apparatus.[4][5]
- **Rapid Preliminary Measurement (Optional but Recommended):** Heat the sample rapidly to determine an approximate melting point. This saves time in subsequent, more precise measurements.[6]
- **Accurate Measurement:** Allow the apparatus to cool to at least 20°C below the approximate melting point.[6] Begin heating again, ensuring the rate of temperature increase is no more than 1-2°C per minute as the melting point is approached.[4]
- **Data Recording:** Record the temperature (T_1) when the first droplet of liquid is observed. Continue heating at the slow rate and record the temperature (T_2) when the last crystal melts completely. The melting point range is $T_1 - T_2$.

Workflow: Melting Point Determination

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Caption: Standard workflow for determining a compound's melting point.

Micro Boiling Point Determination using a Thiele Tube

This classic method is ideal for small sample volumes and provides high accuracy. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[7]

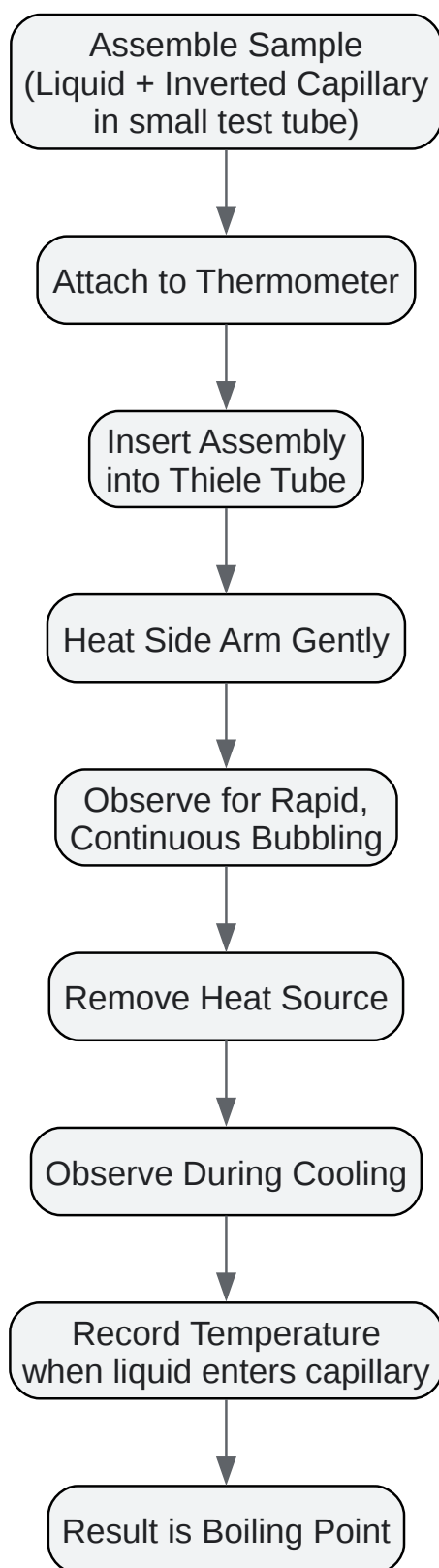
Causality Behind the Protocol: The sample is heated until its vapor pressure overcomes atmospheric pressure, causing a steady stream of bubbles to exit the inverted capillary. Upon cooling, the vapor pressure drops. The precise moment the external pressure equals the internal vapor pressure, the bubbling stops, and the liquid is drawn back into the capillary. This temperature is the boiling point.^{[7][8]} The unique shape of the Thiele tube creates convection currents in the heating oil, ensuring uniform temperature distribution without the need for stirring.^{[7][9]}

Step-by-Step Methodology:

- **Apparatus Assembly:** Add 0.5-1 mL of **5-Butyl-2-chloropyrimidine** to a small test tube (e.g., a 75x10mm ignition tube).
- **Capillary Insertion:** Place a standard melting point capillary tube into the liquid, with the sealed end pointing upwards.^[9]
- **Thermometer Attachment:** Secure the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be aligned with the thermometer's bulb.^{[7][9]}
- **Thiele Tube Setup:** Clamp the Thiele tube to a ring stand. Insert the thermometer and sample assembly into the Thiele tube, ensuring the sample is below the top arm of the side loop and the rubber band is well above the mineral oil level to prevent it from breaking.^{[9][10]}
- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner or microburner using a back-and-forth motion.^[9]
- **Observation:** Watch for a rapid and continuous stream of bubbles to emerge from the open end of the inverted capillary tube.^{[10][11]}

- Cooling and Measurement: Once a steady stream of bubbles is observed, remove the heat source.^{[8][9]} Carefully observe the sample as the apparatus cools. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.^{[7][9]}

Workflow: Micro Boiling Point Determination



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Caption: Workflow for the Thiele tube micro boiling point method.

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- To cite this document: BenchChem. [Physical properties of 5-Butyl-2-chloropyrimidine (melting point, boiling point)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1519304#physical-properties-of-5-butyl-2-chloropyrimidine-melting-point-boiling-point]

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